

Safeguarding Your Research: A Comprehensive Guide to Handling Z-D-Phg-OH

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Compound of Interest

Compound Name: Z-D-Phg-OH

Cat. No.: B554488

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Z-D-Phg-OH**, a protected amino acid used in peptide synthesis. Adherence to these protocols is critical for minimizing risk and ensuring a safe laboratory environment.

This document outlines the necessary personal protective equipment (PPE), step-by-step operational procedures for handling the compound, and a detailed plan for its proper disposal. By providing this guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building a foundation of trust that extends beyond the product itself.

Quantitative Data Summary

A thorough understanding of a compound's properties is the first step in safe handling. The following table summarizes key quantitative data for **Z-D-Phg-OH**.

Property	Value
Chemical Name	(2R)-2-(Benzyloxycarbonylamino)-2-phenylacetic acid
CAS Number	17609-52-8
Molecular Formula	C ₁₆ H ₁₅ NO ₄
Molecular Weight	285.29 g/mol
Appearance	White crystalline powder
Purity	≥97%
Storage Temperature	4°C

Hazard Identification and Personal Protective Equipment (PPE)

Z-D-Phg-OH is classified with the following hazard statements:

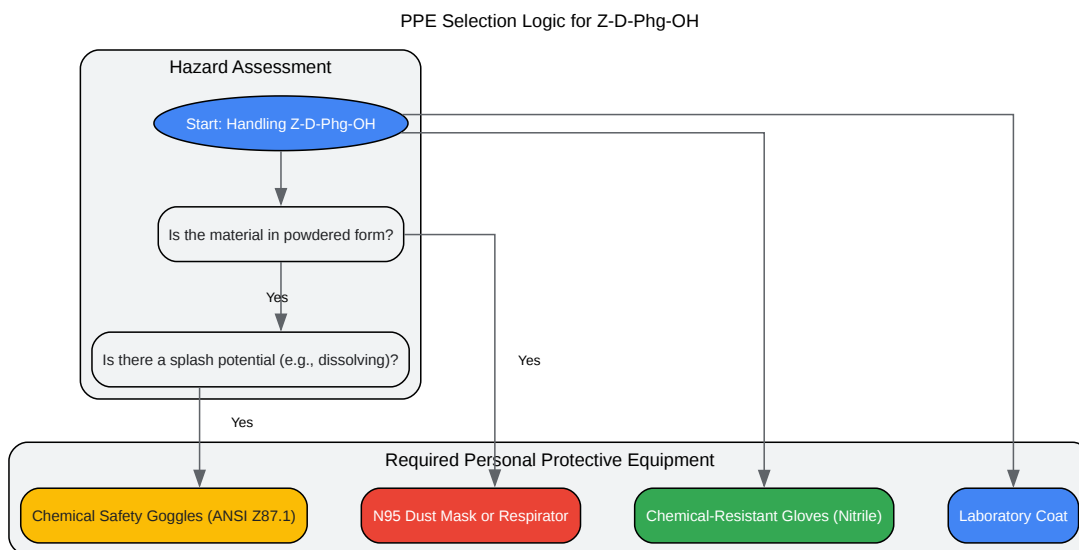
- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Due to these potential hazards, the use of appropriate personal protective equipment is mandatory. The following PPE should be worn at all times when handling **Z-D-Phg-OH**:

- Eye Protection: Chemical safety goggles that meet the ANSI Z87.1 standard are required.[\[1\]](#)
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, must be worn.[\[1\]](#) Gloves should be inspected for integrity before each use and changed immediately if contaminated.
[\[1\]](#)
- Body Protection: A laboratory coat must be worn to prevent skin contact.[\[1\]](#)

- Respiratory Protection: Due to the risk of respiratory irritation from the powdered form, a NIOSH-approved N95 dust mask or a respirator is required, especially when handling the solid outside of a certified chemical fume hood.[1]

The following diagram illustrates the decision-making process for selecting the appropriate PPE when handling **Z-D-Phg-OH**.



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Caption: PPE Selection Logic for **Z-D-Phg-OH**.

Operational Plan: Step-by-Step Handling Procedures

To minimize exposure and ensure safety, all handling of **Z-D-Phg-OH** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is correctly worn.
- Designate a specific area for handling **Z-D-Phg-OH**.
- To prevent inhalation of the powder, weighing should be performed in a chemical fume hood or a balance enclosure.
- Use a disposable weighing boat to measure the desired amount of the compound.
- Handle the container and spatula with care to avoid generating dust.

2. Dissolving the Compound:

- If the experimental protocol requires dissolving the compound, add the solvent to the vessel containing the pre-weighed **Z-D-Phg-OH** slowly to avoid splashing.
- Ensure the chosen solvent is compatible with the compound and the experimental procedure.
- Cap the vessel securely before mixing or agitating.

3. Reaction Setup and Monitoring:

- When adding **Z-D-Phg-OH** to a reaction mixture, do so in a controlled manner.
- Maintain the reaction in a well-ventilated area and monitor for any unexpected changes.

4. Post-Handling:

- Thoroughly clean the work area after handling is complete.
- Decontaminate any reusable equipment that came into contact with the compound.
- Dispose of all contaminated disposable materials as outlined in the disposal plan below.
- Wash hands thoroughly after removing gloves.

Disposal Plan: Safe and Compliant Waste Management

Proper disposal of **Z-D-Phg-OH** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Solid Waste: Unused or expired **Z-D-Phg-OH** powder, contaminated weighing boats, and other solid materials that have come into contact with the compound should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Solutions containing **Z-D-Phg-OH** and the initial solvent rinses of any glassware should be collected in a separate, leak-proof, and appropriately labeled hazardous liquid waste container. Do not mix with incompatible waste streams.
- Contaminated PPE: Used gloves, disposable lab coats, and dust masks should be placed in a designated solid waste container.

2. Container Management:

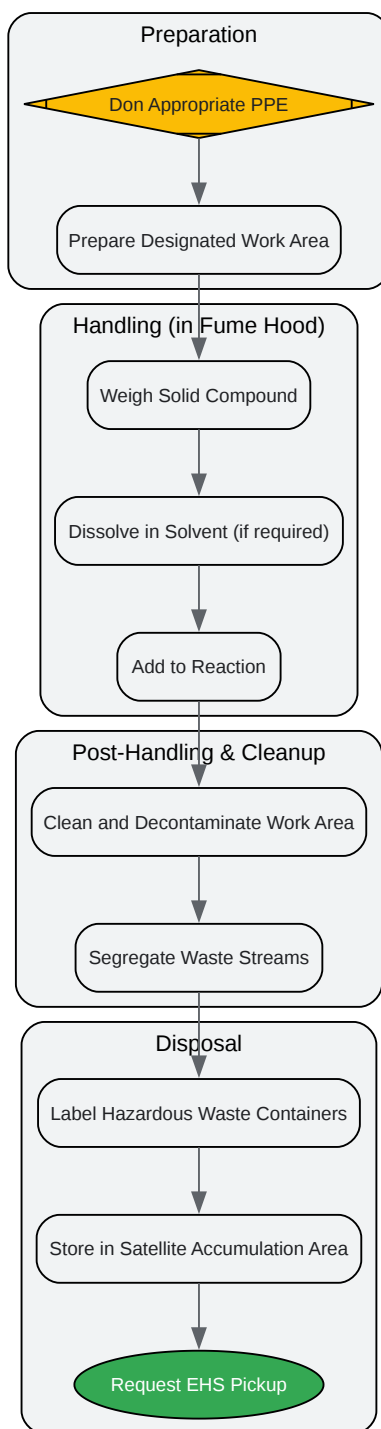
- All waste containers must be in good condition and compatible with the chemical waste.
- Containers must be kept closed except when adding waste.
- Label all waste containers clearly with "Hazardous Waste" and the full chemical name "**Z-D-Phg-OH**".

3. Storage and Pickup:

- Store waste containers in a designated satellite accumulation area within the laboratory, away from general traffic.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
- Under no circumstances should **Z-D-Phg-OH** or its solutions be disposed of down the drain or in the regular trash.

The following diagram illustrates the workflow for the safe handling and disposal of **Z-D-Phg-OH**.

Workflow for Handling and Disposal of Z-D-Phg-OH

[Click to download full resolution via product page](#)Caption: Workflow for Handling and Disposal of **Z-D-Phg-OH**.

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References

- 1. nspcoatings.co.uk [nspcoatings.co.uk]
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